

# Physical properties of Sorbyl acetate: boiling point and solubility

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## Compound of Interest

Compound Name: *Sorbyl acetate*

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## A Technical Guide to the Physical Properties of Sorbyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the key physical properties of **sorbyl acetate** (2,4-Hexadien-1-ol acetate), focusing on its boiling point and solubility. The information is presented to support research, development, and formulation activities.

## Quantitative Data Summary

The following tables summarize the reported values for the boiling point and solubility of **sorbyl acetate** under various conditions.

### Table 1: Boiling Point of Sorbyl Acetate

Boiling Point (°C)	Pressure (mm Hg)	Citation
192.00 - 193.00	760.00	<a href="#">[1]</a>
100.00	20.00	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
83 - 84	19	<a href="#">[4]</a>
55 - 60	5	<a href="#">[5]</a>

**Table 2: Solubility of Sorbyl Acetate**

Solvent	Solubility	Temperature (°C)	Citation
Water	747.7 mg/L (estimated)	25	[1][6]
Water	0.47 mg/g (470 mg/L)	20	[4]
Water	Practically insoluble / Insoluble	Not Specified	[2][3][7][8]
Alcohol	Soluble	Not Specified	[1][2][3][7][8]
Triacetin	Soluble	Not Specified	[1]

## Experimental Protocols

The determination of physical properties such as boiling point and solubility is fundamental to the characterization of a chemical substance. Standardized methods, such as those published by the Organisation for Economic Co-operation and Development (OECD), ensure data quality and comparability.

### Determination of Boiling Point (OECD Guideline 103)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. Several methods are recognized under OECD Guideline 103 for this determination.[7][8][9]

**Principle:** The methods applicable are for liquid and low-melting substances that do not undergo chemical decomposition below their boiling point.[8][9] Common techniques include:

- **Ebulliometer Method:** This method involves measuring the temperature of the boiling liquid directly with a sensitive thermometer immersed in the liquid phase. It is a very accurate method.
- **Dynamic Method:** This technique measures the vapor-recondensation temperature in a reflux condenser. It can also be used to determine vapor pressure.[8][9]

- Distillation Method: Boiling point is determined during the distillation of the liquid. The temperature of the vapor is measured as the liquid distills, and the plateau temperature is recorded as the boiling point.[\[4\]](#)[\[8\]](#) This is suitable for separating and purifying volatile liquids.[\[4\]](#)
- Siwoloboff Method (Capillary Method): A small amount of the sample is heated in a fusion tube along with an inverted, sealed-end capillary tube.[\[3\]](#)[\[10\]](#) The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary, and upon cooling, is the temperature at which the liquid is drawn back into the capillary tube.[\[3\]](#)[\[5\]](#)[\[10\]](#)
- Differential Scanning Calorimetry (DSC) / Differential Thermal Analysis (DTA): These thermal analysis methods can also be used to determine boiling points by detecting the enthalpy change during the phase transition from liquid to gas.[\[8\]](#)[\[11\]](#)

#### General Procedure (Siwoloboff Method):

- A small quantity of **sorbyl acetate** is placed in a fusion tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- The assembly is attached to a thermometer and heated slowly and uniformly in a heating bath (e.g., a Thiele tube with high-boiling oil).[\[3\]](#)[\[10\]](#)
- As the temperature rises, air trapped in the capillary tube expands and escapes.
- When the boiling point is reached, a continuous stream of vapor bubbles will emerge from the capillary tube.[\[3\]](#)
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.[\[10\]](#)
- The ambient atmospheric pressure must be recorded, as boiling point is pressure-dependent.

## Determination of Water Solubility (OECD Guideline 105)

Water solubility is the saturation mass concentration of a substance in water at a given temperature.<sup>[12]</sup> For substances like **sorbyl acetate**, which has low water solubility, the Flask Method or the Column Elution Method are recommended.<sup>[6][12]</sup>

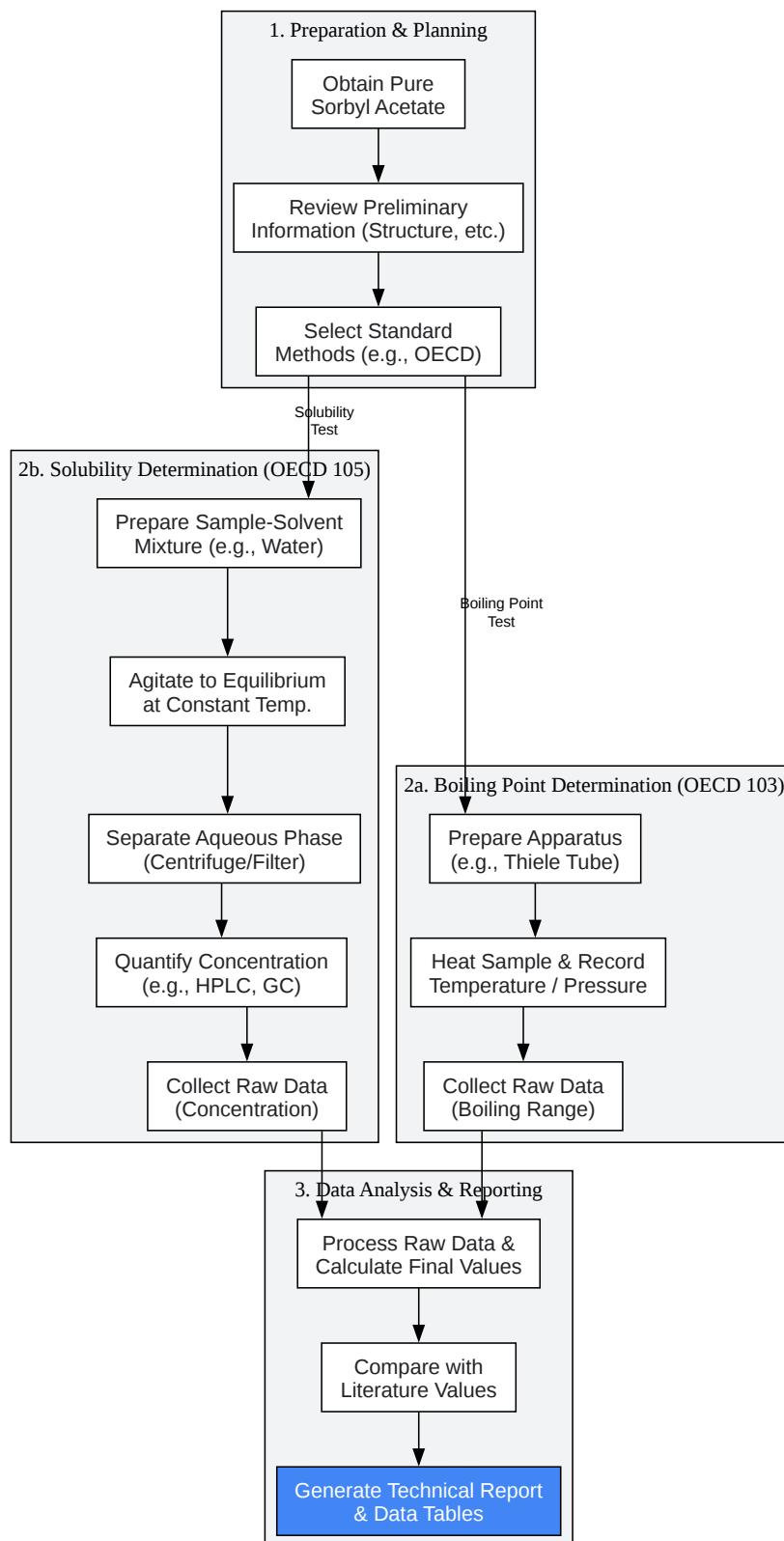
Principle: The substance is mixed with water, and the system is allowed to reach saturation equilibrium at a constant temperature. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.<sup>[1]</sup>

General Procedure (Flask Method):

- A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.<sup>[12]</sup>
- An excess amount of **sorbyl acetate** is added to a flask containing a known volume of purified water.
- The flask is agitated (e.g., by stirring or shaking) in a constant temperature bath (preferably at  $20 \pm 0.5$  °C) for a sufficient period to achieve equilibrium (typically 24-48 hours).<sup>[6][12]</sup>
- After equilibrium is reached, the mixture is allowed to stand to permit phase separation.
- The aqueous phase is carefully separated from the undissolved **sorbyl acetate**, typically by centrifugation or filtration, ensuring no undissolved particles are carried over.
- The concentration of **sorbyl acetate** in the clear aqueous solution is quantified using a validated analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

## Logical Workflow Diagram

The following diagram illustrates a generalized workflow for the experimental determination and reporting of the physical properties of a chemical substance.

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Caption: Workflow for Physical Property Determination.

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